

CAS number 2442-49-1 chemical information.

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Compound of Interest

Compound Name: Methyl tetracosanoate

Cat. No.: B048067

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An In-depth Technical Guide to 2-(2H-Benzotriazol-2-yl)-4,6-di-tert-pentylphenol (UV-328)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the chemical 2-(2H-Benzotriazol-2-yl)-4,6-di-tert-pentylphenol, a widely used ultraviolet (UV) light absorber commonly known as UV-328. This document details its chemical and physical properties, primary applications, mechanism of action, metabolic pathways, and toxicological profile. Included are detailed experimental protocols for its analysis in biological and polymeric matrices, along with quantitative data presented in structured tables for ease of reference. Visual diagrams generated using the DOT language illustrate its UV absorption mechanism and human metabolic pathway.

A Note on CAS Number: It is important to note that the CAS number 2442-49-1 has been variously assigned to both **Methyl Tetracosanoate** and 2-(2H-Benzotriazol-2-yl)-4,6-di-tert-pentylphenol.[1][2][3][4][5] This guide focuses exclusively on the latter, a compound of significant industrial and environmental interest. The correct and unambiguous CAS number for 2-(2H-Benzotriazol-2-yl)-4,6-di-tert-pentylphenol is 25973-55-1.[6][7]

Chemical Identity and Physicochemical Properties

2-(2H-Benzotriazol-2-yl)-4,6-di-tert-pentylphenol is a synthetic organic compound belonging to the class of hydroxyphenylbenzotriazoles.[6] It is extensively used as a UV stabilizer in a variety of materials to prevent degradation from exposure to sunlight.[8]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-(2H-Benzotriazol-2-yl)-4,6-bis(2-methylbutan-2-yl)phenol
Synonyms	UV-328, Tinuvin 328, 2-(2H-Benzotriazol-2-yl)-4,6-ditertpentylphenol, 2-(2'-Hydroxy-3',5'-di-tert-amylphenyl)benzotriazole
CAS Number	25973-55-1
Molecular Formula	C ₂₂ H ₂₉ N ₃ O
Molecular Weight	351.49 g/mol [6]
InChI Key	ZMWRRFHBXARRRT-UHFFFAOYSA-N[6]

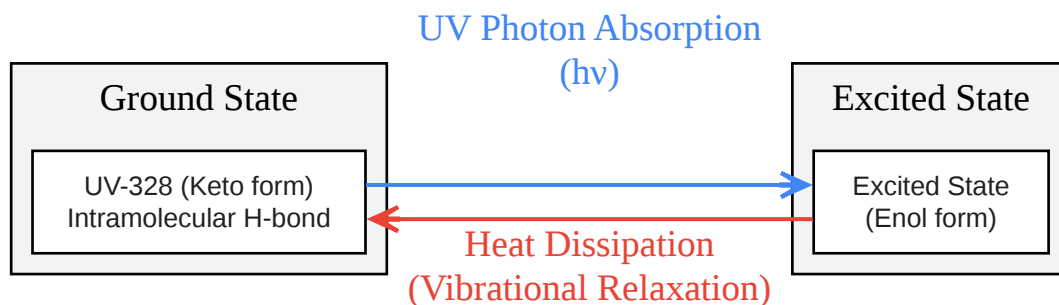
Table 2: Physicochemical Properties

Property	Value
Appearance	White to light yellowish powder or crystals[5]
Melting Point	80-83 °C[6]
Solubility	Insoluble in water.[5] Soluble in organic solvents such as chloroform and toluene.
Vapor Pressure	1.93E-10 mm Hg
UV Absorption Maxima	306 nm and 347 nm (in chloroform)

Mechanism of Action: UV Absorption

UV-328 functions as a UV absorber by converting harmful UV radiation into harmless thermal energy through a rapid and reversible intramolecular proton transfer. The phenolic proton is transferred to one of the nitrogen atoms of the benzotriazole ring upon absorption of UV light. This excited-state intramolecular proton transfer (ESIPT) allows the molecule to dissipate the energy through vibrational relaxation before the proton returns to the oxygen atom, completing

the cycle. This process is highly efficient and does not result in the degradation of the UV absorber itself.



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Mechanism of UV energy dissipation by UV-328.

Applications

UV-328 is incorporated into a wide range of polymeric materials and coatings to enhance their durability and appearance by preventing UV-induced degradation such as discoloration, cracking, and loss of physical properties.[8]

- **Plastics:** It is used in various plastics including polyolefins, polyvinyl chloride (PVC), polystyrene, and polyurethanes.[8]
- **Coatings:** It is a key additive in automotive and industrial coatings to protect against weathering.
- **Adhesives and Sealants:** UV-328 improves the longevity of adhesives and sealants exposed to sunlight.
- **Food Contact Materials:** It has been used in the non-food-contact layer of food packaging to protect the contents from UV radiation.[3]

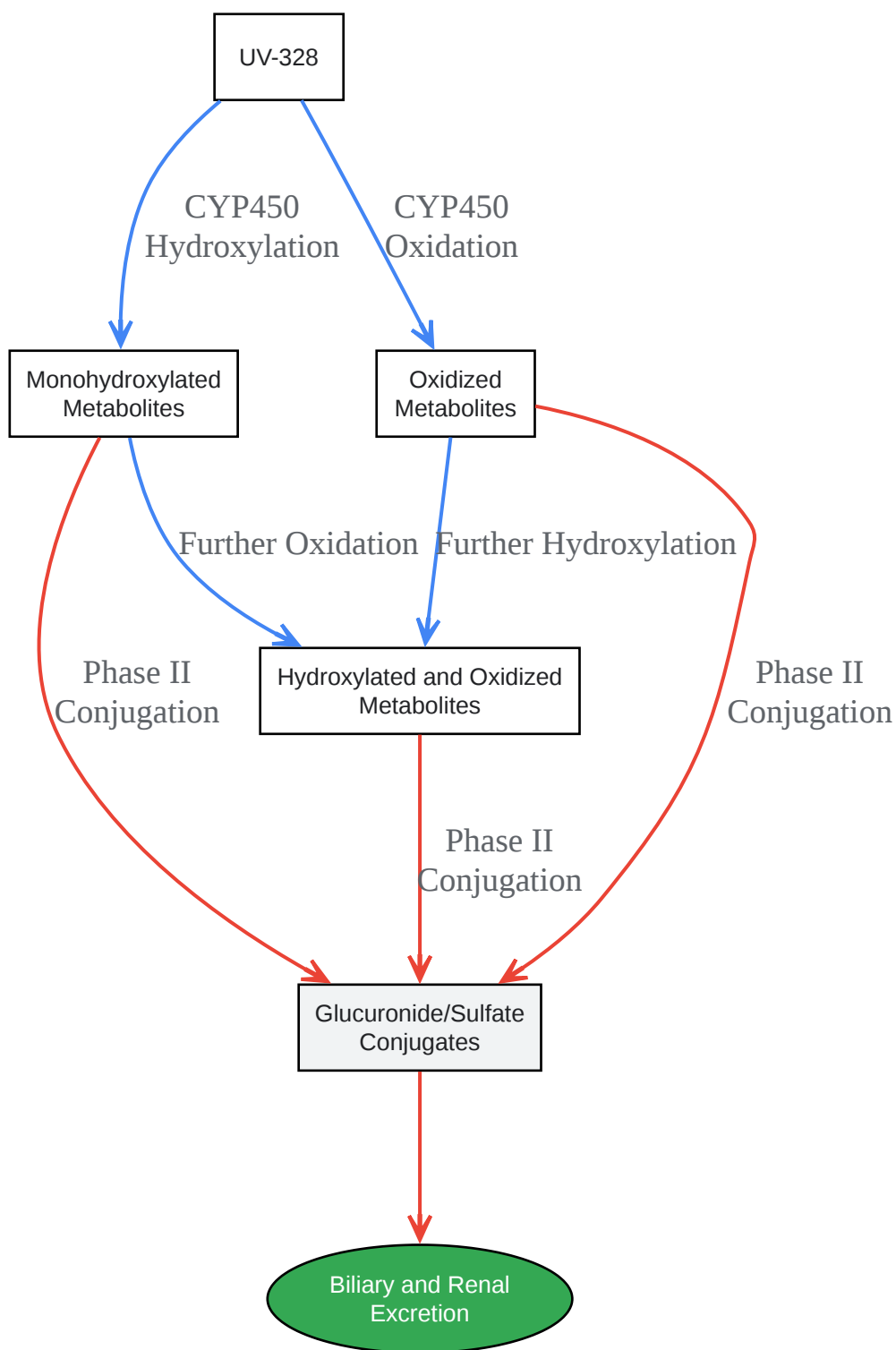
The typical concentration of UV-328 in these applications ranges from 0.1% to 3.0% by weight. [3]

Human Metabolism and Toxicological Profile

UV-328 is considered a substance of very high concern (SVHC) due to its persistent, bioaccumulative, and toxic (PBT) properties.^[9]

Metabolism

In humans, orally administered UV-328 is absorbed and undergoes oxidative metabolism primarily at its alkyl side chains.^[10] The metabolic process involves hydroxylation and oxidation to form various metabolites. The primary route of excretion is believed to be biliary, with only a small fraction of the administered dose being eliminated in the urine.^[10]



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Simplified metabolic pathway of UV-328 in humans.

Toxicology

Toxicological studies in animal models have shown that repeated exposure to UV-328 can lead to adverse effects on the liver and kidneys.[9] It has also been reported to exhibit endocrine-disrupting activity.[9] Due to its persistence and potential for long-range environmental transport, UV-328 has been detected in various environmental compartments and in human tissues, including breast milk.

Table 3: Toxicological Endpoints

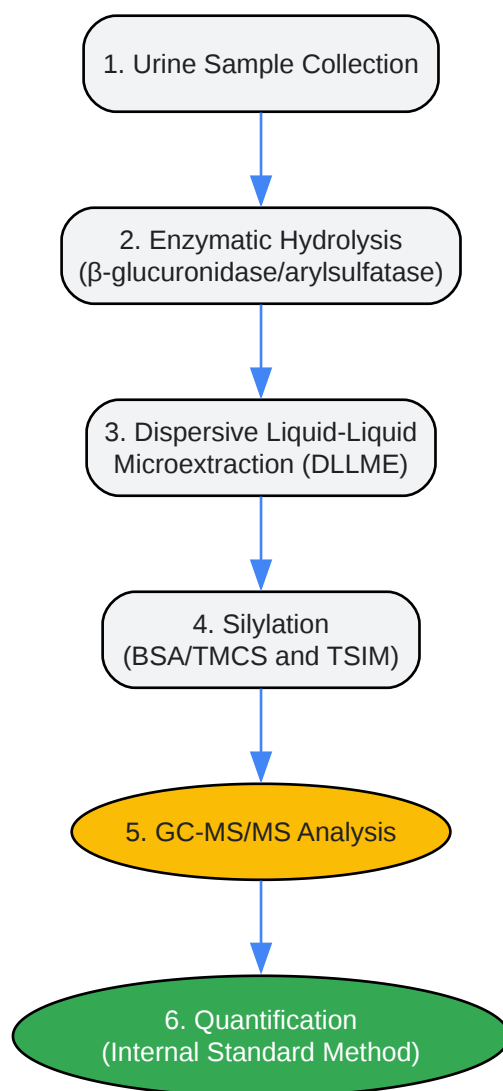
Endpoint	Observation
Acute Oral Toxicity	Low toxicity in animal studies.[1]
Repeated Dose Toxicity	Liver and kidney toxicity observed in rats and dogs.[9]
Endocrine Disruption	Exhibits antiandrogenic activity, which is enhanced after metabolism.[5]
Bioaccumulation	Classified as bioaccumulative and very bioaccumulative.

Experimental Protocols

Analysis of UV-328 and its Metabolites in Human Urine by GC-MS/MS

This protocol is adapted from a human biomonitoring study and is suitable for the quantitative analysis of UV-328 and its metabolites.[6]

Workflow Diagram



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Workflow for the analysis of UV-328 in urine.

Methodology

- **Sample Preparation:** A urine sample (2 mL) is buffered to pH 5.0 with acetate buffer.
- **Enzymatic Hydrolysis:** To cleave glucuronide and sulfate conjugates, the sample is incubated with β -glucuronidase/arylsulfatase from *Helix pomatia* at 37°C for 4 hours.
- **Extraction:** A dispersive liquid-liquid microextraction (DLLME) is performed. This involves the rapid injection of a mixture of an extraction solvent (e.g., dichloromethane) and a disperser

solvent (e.g., acetonitrile) into the aqueous sample. The cloudy solution is then centrifuged to separate the phases, and the sedimented organic phase is collected.

- **Derivatization:** The extracted analytes are derivatized by silylation to improve their thermal stability and chromatographic properties. A mixture of N,O-Bis(trimethylsilyl)acetamide (BSA) with trimethylchlorosilane (TMCS) and N-(trimethylsilyl)imidazole (TSIM) is used. The reaction is carried out at 70°C for 30 minutes.
- **GC-MS/MS Analysis:** The derivatized extract is injected into a gas chromatograph coupled to a tandem mass spectrometer (GC-MS/MS). Separation is achieved on a suitable capillary column (e.g., a 5% phenyl-methylpolysiloxane phase). The mass spectrometer is operated in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity.
- **Quantification:** Quantification is performed using an isotope-labeled internal standard (e.g., UV-328-D4) to correct for matrix effects and variations in sample preparation and injection volume.

Analysis of UV-328 in Plastics by Pyrolyzer/Thermal Desorption-GC-MS

This method allows for the direct analysis of UV-328 in solid plastic samples without the need for solvent extraction.^[10]

Methodology

- **Sample Preparation:** A small piece of the plastic sample is accurately weighed and placed into a sample cup for the pyrolyzer. For quantitative analysis, calibration standards are prepared by adding known amounts of a UV-328 standard solution to a plastic matrix that is free of the analyte.
- **Thermal Desorption:** The sample cup is introduced into the pyrolyzer, which is heated to a temperature sufficient to desorb the UV-328 from the plastic matrix without causing significant pyrolysis of the polymer (e.g., 250-300°C).
- **GC-MS Analysis:** The desorbed analytes are transferred to the GC column via a heated interface. The GC oven temperature is programmed to separate UV-328 from other additives and matrix components. The mass spectrometer is used for detection and quantification.

- **Quantification:** A calibration curve is generated from the analysis of the prepared standards. The concentration of UV-328 in the unknown sample is determined by comparing its peak area to the calibration curve.

Synthesis

While UV-328 is a commercially produced chemical, detailed, step-by-step synthesis protocols are not readily available in peer-reviewed literature and are often proprietary. The general synthesis of hydroxyphenylbenzotriazole UV absorbers involves a two-step process:

- **Azo Coupling:** An o-nitroaniline derivative is diazotized and then coupled with a substituted phenol (in this case, 4,6-di-tert-pentylphenol) to form an o-nitrophenylazo-phenol intermediate.
- **Reductive Cyclization:** The nitro group of the intermediate is reduced, which leads to a spontaneous intramolecular cyclization to form the benzotriazole ring.

Conclusion

2-(2H-Benzotriazol-2-yl)-4,6-di-tert-pentylphenol (UV-328) is a highly effective UV absorber with significant industrial applications. However, its environmental persistence, potential for bioaccumulation, and toxicological profile necessitate careful management and monitoring. The analytical methods detailed in this guide provide robust procedures for the quantification of UV-328 in both biological and material samples, which is crucial for exposure assessment and regulatory compliance. Further research into its long-term environmental and health impacts is warranted.

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References

- 1. Analyzing UV-328 and Dechlorane Plus in Plastic by Pyrolyzer/Thermal Desorption-GC-MS : SHIMADZU (Shimadzu Corporation) [shimadzu.com]

- 2. chm.pops.int [chm.pops.int]
- 3. dispersions-resins-products.basf.us [dispersions-resins-products.basf.us]
- 4. amazontele.com [amazontele.com]
- 5. researchgate.net [researchgate.net]
- 6. d-nb.info [d-nb.info]
- 7. dispersions-resins-products.basf.us [dispersions-resins-products.basf.us]
- 8. shimadzu.com [shimadzu.com]
- 9. mzCloud – 2,2H-Benzotriazol-2-yl-4,6-di-tert-pentylphenol [mzcloud.org]
- 10. researchgate.net [researchgate.net]
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